

Application Note and Protocol: Solid-Phase Extraction of Despropionyl Carfentanil from Plasma

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Compound of Interest

Compound Name: *Despropionyl carfentanil*

Cat. No.: *B3025690*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Despropionyl carfentanil, also known as 4-anilino-N-phenethylpiperidine (4-ANPP), is a primary metabolite of the potent synthetic opioid carfentanil. Accurate quantification of **Despropionyl carfentanil** in plasma is crucial for pharmacokinetic, toxicokinetic, and forensic studies. Solid-phase extraction (SPE) is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher analyte recovery, reduced solvent consumption, and amenability to automation.^[1] This document provides a detailed protocol for the solid-phase extraction of **Despropionyl carfentanil** from plasma samples, intended for subsequent analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantitative Data Summary

The following table summarizes the limits of detection (LOD) and concentration ranges of carfentanil and its metabolites found in biological samples from various studies. This data provides context for the expected concentrations and the required sensitivity of the analytical method.

Analyte	Matrix	Method	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Concentration Range	Reference
Carfentanil Metabolites	Not Specified	LC-MS/MS	0.01 ng/mL (Detection Limit)	Not Specified	[2]
Carfentanil	Blood	LC-MS/MS	0.10 ng/mL (Calibration Curve Start)	0.11 - 0.88 ng/mL	[3]
Despropionylfentanyl (4-ANPP)	Whole Blood	LC-MS/MS	Not Specified	Not Specified	[4]
Carfentanil	Serum	LC-HRMS	0.25 ng/mL (LOD)	Not Specified	[5]
Fentanyl Analogs	Urine	LC-MS/MS (Automated SPE)	0.002 - 0.041 ng/mL	Not Specified	[6]
Fentanyl	Plasma	LC/MS/MS (Automated SPE)	0.05 ng/mL (Calibration Curve Start)	0.05 - 100 ng/mL	[7]

Experimental Protocol: Solid-Phase Extraction of Despropionyl Carfentanil from Plasma

This protocol is a composite methodology based on established procedures for fentanyl analogs.[\[1\]](#)[\[2\]](#) Mixed-mode cation exchange SPE cartridges are recommended for this procedure due to the basic nature of **Despropionyl carfentanil**.

Materials and Reagents:

- Plasma samples
- Internal Standard (IS) working solution (e.g., **Despropionyl carfentanil-d5**)
- Methanol (HPLC grade)
- Deionized water
- Phosphate buffer (e.g., 0.1 M, pH 6.0)
- Formic acid
- Ammonium hydroxide
- Acetonitrile (HPLC grade)
- Mixed-mode cation exchange SPE cartridges (e.g., 30 mg, 1 mL)
- Centrifuge
- SPE vacuum manifold
- Sample concentration system (e.g., nitrogen evaporator)

Procedure:

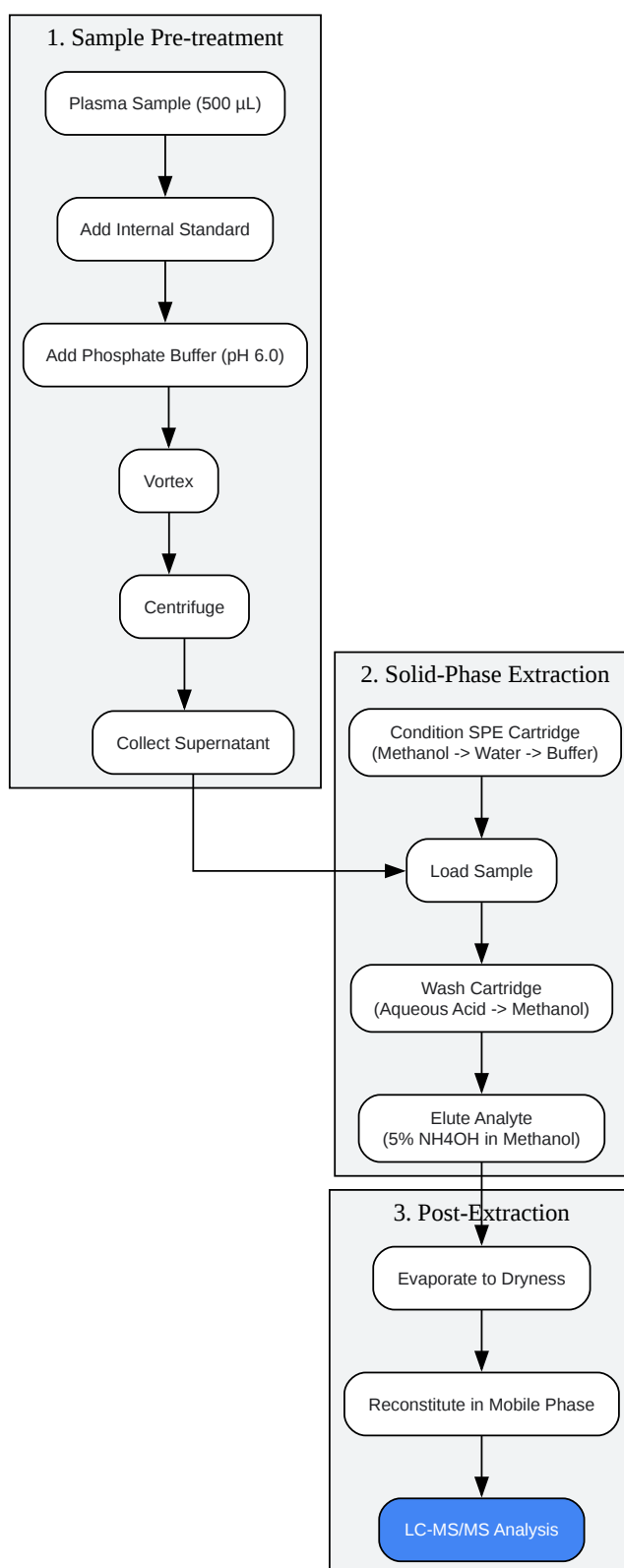
- Sample Pre-treatment:
 - Thaw plasma samples at room temperature.
 - Vortex the samples to ensure homogeneity.
 - To a 1.5 mL microcentrifuge tube, add 500 µL of plasma.
 - Spike with an appropriate volume of the internal standard working solution.
 - Add 500 µL of phosphate buffer (0.1 M, pH 6.0) to the plasma sample.
 - Vortex for 30 seconds.

- Centrifuge at 3000 x g for 10 minutes to precipitate proteins. Use the supernatant for the SPE procedure.
- SPE Cartridge Conditioning:
 - Place the SPE cartridges on the vacuum manifold.
 - Condition the cartridges by sequentially passing the following solvents:
 - 1 mL of Methanol
 - 1 mL of Deionized Water
 - 1 mL of Phosphate buffer (0.1 M, pH 6.0)
 - Ensure the sorbent bed does not go dry between steps.
- Sample Loading:
 - Load the pre-treated supernatant from step 1 onto the conditioned SPE cartridge.
 - Apply a gentle vacuum to allow the sample to pass through the sorbent at a slow, steady rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge to remove interfering substances with the following solvents sequentially:
 - 1 mL of 0.1% Formic acid in deionized water.
 - 1 mL of Methanol.
 - Dry the cartridge under high vacuum for 5-10 minutes.
- Elution:
 - Place clean collection tubes inside the manifold.

- Elute **Despropionyl carfentanil** from the cartridge with 1 mL of a freshly prepared solution of 5% ammonium hydroxide in methanol.
- Allow the elution solvent to pass through the sorbent at a slow rate (approximately 1 mL/min).
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried residue in 100 µL of the mobile phase used for the LC-MS/MS analysis (e.g., 95:5 v/v Water:Acetonitrile with 0.1% formic acid).[4]
 - Vortex for 30 seconds.
 - Transfer the reconstituted sample to an autosampler vial for analysis.

Visualizations

SPE Workflow for **Despropionyl Carfentanil** from Plasma



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Caption: Workflow of the solid-phase extraction protocol.

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